

Etridiazole: A Technical Guide to its History, Development, and Fungicidal Action

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Compound of Interest

Compound Name: Etridiazole

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Abstract

Etridiazole, a thiadiazole fungicide, has been a cornerstone in the management of Oomycete pathogens for over half a century. First registered in 1962 and formally described in 1969, its development marked a significant advancement in the control of soil-borne diseases caused by *Pythium* and *Phytophthora* species. This technical guide provides an in-depth overview of the history, development, chemical properties, and fungicidal action of **Etridiazole**. It summarizes key quantitative efficacy data, details experimental methodologies for its evaluation, and presents visual representations of its mode of action and experimental workflows. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of mycology, plant pathology, and fungicide development.

History and Development

Etridiazole was first registered for use as a pesticide in the United States in 1962.^[1] It was introduced by the Olin Mathieson Chemical Corporation in 1964, with its composition and use protected by U.S. Patents 3,260,725 and 3,260,588. The fungicide was formally described in the scientific literature in 1969. Over the subsequent decades, Uniroyal Chemical Company, Inc. also played a significant role in the development and marketing of **Etridiazole**-based products.

Marketed under various trade names, including Terrazole®, Truban®, and Aaterra®, **Etridiazole** quickly became a standard treatment for damping-off and root rot diseases in ornamental and turfgrass industries.[2] It is also used in agriculture, particularly for cotton, to control seedling diseases. Its longevity in the market, with over 50 years of continuous use, is a testament to its efficacy and the lack of widespread resistance development in target pathogens.

Chemical Properties and Synthesis

IUPAC Name: 5-ethoxy-3-(trichloromethyl)-1,2,4-thiadiazole CAS Number: 2593-15-9 Chemical Formula: $C_5H_5Cl_3N_2OS$ Molecular Weight: 247.53 g/mol

Synthesis: **Etridiazole** can be synthesized through multiple pathways. One common method involves the reaction of trichloroacetamidine hydrochloride with trichloromethanesulfonyl chloride, followed by a reaction with sodium hydroxide in ethanol. An alternative synthesis route starts from acetonitrile.

Mechanism of Action

Etridiazole is classified as a multi-site contact fungicide with protective and curative properties. Its primary mode of action is the disruption of fungal cell membranes and the inhibition of mitochondrial respiration. It is categorized in Group 14 by the Fungicide Resistance Action Committee (FRAC).

The fungicidal activity of **Etridiazole** is attributed to two primary mechanisms:

- **Lipid Peroxidation and Membrane Disruption:** **Etridiazole** induces the peroxidation of lipids within fungal cell membranes. This leads to a loss of membrane integrity, causing leakage of cellular contents and ultimately, cell death. It is believed to disrupt the lipid structure of the cell membrane.[3]
- **Inhibition of Mitochondrial Respiration:** **Etridiazole** inhibits cellular respiration by targeting the mitochondrial electron transport chain. Specifically, it is proposed to bind to the mitochondrial membrane between cytochromes b and c, disrupting the normal flow of electrons and halting ATP production.[3]

Due to its multi-site and non-specific mode of action, the development of resistance to **Etridiazole** in target fungal populations has been rare.

Quantitative Data on Fungicidal Efficacy

Etridiazole demonstrates high efficacy against Oomycete pathogens. The following tables summarize key quantitative data from various studies.

Table 1: In Vitro Efficacy of **Etridiazole** against Pythium and Phytophthora Species

Pathogen	EC ₅₀ (µg/mL)	Reference
Pythium aphanidermatum	0.10 - 5.03	[3][4]
Pythium irregulare	0.10 - 5.03	[3][4]
Pythium ultimum	0.10 - 5.03	[4]
Phytophthora palmivora	2.945 (mean)	[5]

Table 2: Field Trial Data for **Etridiazole** on Cotton Seedling Establishment

Treatment	Application Rate (a.i./acre)	Plant Stand (% of untreated control)
Terrazole 4EC + Terraclor 2E	1.5 oz	128.2
Terrazole 4EC + Terraclor 2E	2.0 oz	127.5
Terrazole 4EC + Terraclor 2E	2.5 oz	130.8
Terrazole 4EC + Terraclor 2E	3.0 oz	121.0

Experimental Protocols

In Vitro Mycelial Growth Inhibition Assay

This protocol is a standard method for determining the EC₅₀ of a fungicide against a target pathogen.

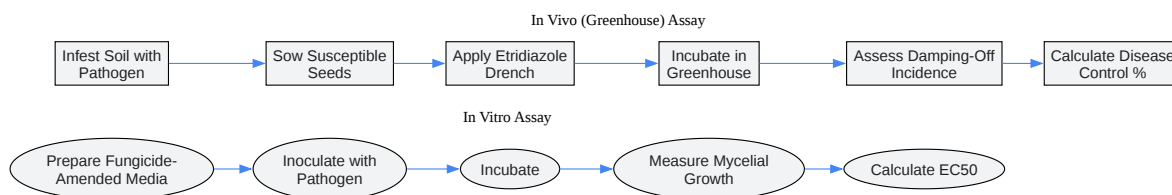
- **Media Preparation:** Prepare V8 juice agar medium and amend with a serial dilution of **Etridiazole** (e.g., 0.01, 0.1, 1, 10, 100 µg/mL). A non-amended V8 agar serves as the control.
- **Inoculation:** Place a 5 mm mycelial plug from the growing edge of a 3-5 day old culture of the target pathogen (e.g., *Pythium aphanidermatum*) onto the center of each agar plate.
- **Incubation:** Incubate the plates in the dark at 25°C.
- **Data Collection:** Measure the radial growth of the mycelium in two perpendicular directions at 24 and 48 hours post-inoculation.
- **Analysis:** Calculate the percentage of mycelial growth inhibition relative to the control. The EC₅₀ value is determined by probit analysis of the dose-response curve.

Soil Drench Efficacy Trial for Damping-Off Control

This protocol assesses the efficacy of a fungicide in a greenhouse setting.

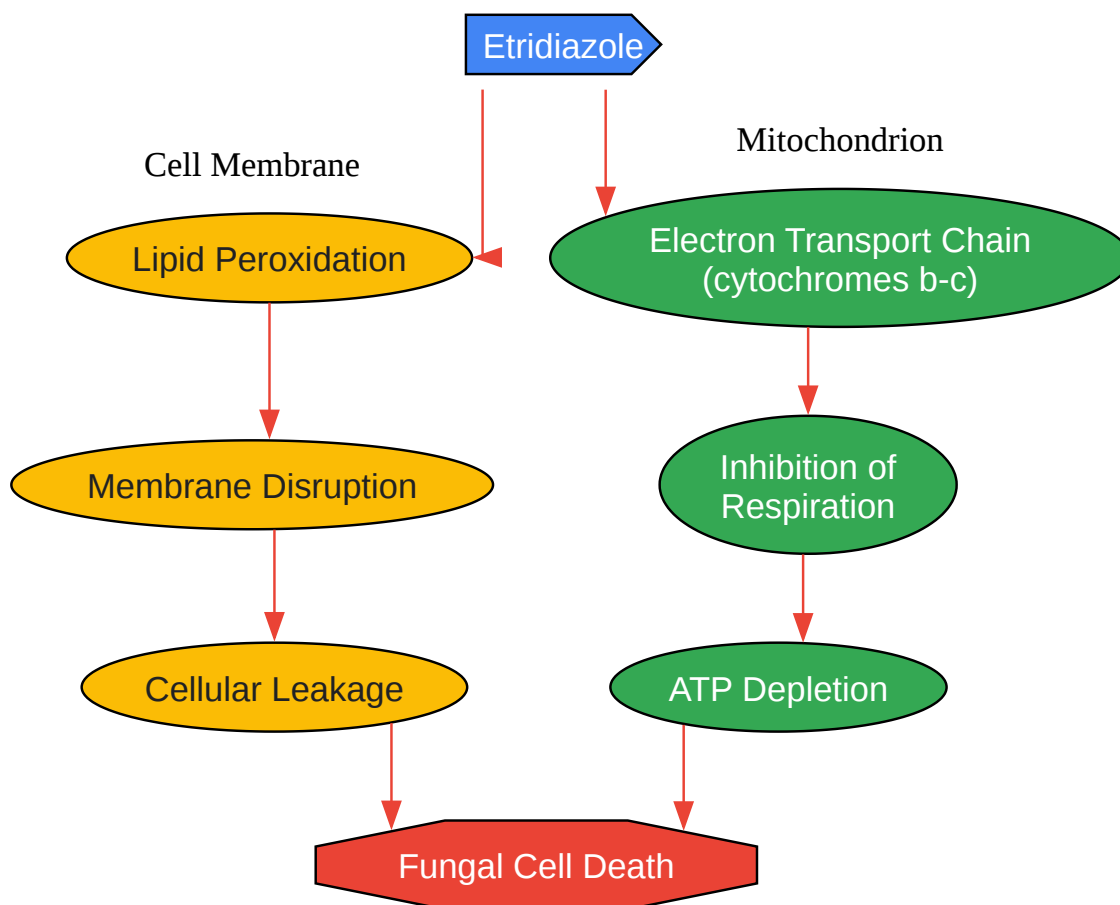
- **Soil Infestation:** Artificially infest a pasteurized potting mix with a known concentration of the target pathogen (e.g., oospores of *Pythium ultimum*).
- **Sowing:** Sow seeds of a susceptible plant species (e.g., cucumber or bean) into pots filled with the infested soil.
- **Fungicide Application:** Drench the soil with a solution of **Etridiazole** at various concentrations immediately after sowing. An untreated control group is drenched with water only.
- **Incubation:** Maintain the pots in a greenhouse under controlled conditions favorable for disease development (e.g., high humidity and moderate temperature).
- **Data Collection:** Record the percentage of seedling emergence and the incidence of damping-off (pre- and post-emergence) over a period of 14-21 days.
- **Analysis:** Compare the disease incidence in the treated groups to the untreated control to determine the percentage of disease control.

Visualizations



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Caption: Experimental workflow for evaluating **Etridiazole** efficacy.



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Caption: Conceptual diagram of **Etridiazole**'s multi-site mode of action.

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